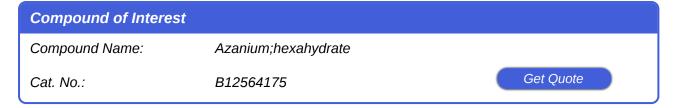


# Ferrous Ammonium Sulfate Hexahydrate: A Comprehensive Technical Guide

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Ferrous ammonium sulfate hexahydrate, widely known in the scientific community as Mohr's salt, is a double salt of significant importance in analytical chemistry, research, and various industrial applications.[1][2][3][4] Its stability against oxidation, compared to ferrous sulfate, makes it a preferred primary standard in volumetric analysis, particularly in redox titrations.[4] [5] This guide provides a detailed overview of its chemical properties, a standard experimental protocol for its synthesis, and its applications in modern research.

### **Core Chemical Identity**

The chemical formula for ferrous ammonium sulfate hexahydrate is  $(NH_4)_2Fe(SO_4)_2 \cdot 6H_2O.[1][2]$  [6] It is a hydrated double salt consisting of ferrous sulfate and ammonium sulfate.[2][4] This compound is also referred to as ammonium iron(II) sulfate hexahydrate or Mohr's salt.[2][6] The presence of ammonium ions in the crystal lattice contributes to its enhanced stability by making solutions slightly acidic, which slows the oxidation of the ferrous (Fe<sup>2+</sup>) ion to the ferric (Fe<sup>3+</sup>) state.[4]

## **Physicochemical Properties**

Ferrous ammonium sulfate hexahydrate is a pale green or blue-green crystalline solid.[1][2][6] [7] It is readily soluble in water but insoluble in ethanol and acetone.[2] The quantitative properties of this compound are summarized in the table below.



Property	Value	References
Molecular Formula	(NH4)2Fe(SO4)2·6H2O	[1][2][6]
Molar Mass	392.14 g/mol	[2][6][8][9]
Appearance	Light green to blue-green crystals or powder	[1][2][6][7]
Melting Point	100 °C (with decomposition)	[2][6][7]
Solubility in Water	269 g/L at 20 °C	[10][11][12]
Specific Gravity	1.864	[6][11]
рН	3-5 (in a 50 g/L aqueous solution at 20 °C)	[2][10]
CAS Number	7783-85-9	[2][6]

## Experimental Protocol: Synthesis of Ferrous Ammonium Sulfate Hexahydrate

The synthesis of Mohr's salt is a common laboratory procedure that involves the crystallization from an equimolar solution of ferrous sulfate and ammonium sulfate.[2][13][14] The addition of a small amount of sulfuric acid is crucial to prevent the hydrolysis of the ferrous salt and subsequent oxidation.[13][14]

#### Materials:

- Hydrated Ferrous Sulfate (FeSO<sub>4</sub>·7H<sub>2</sub>O)
- Ammonium Sulfate ((NH<sub>4</sub>)<sub>2</sub>SO<sub>4</sub>)
- Dilute Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Distilled Water
- Beakers



- Glass Rod
- Heating Apparatus (e.g., sand bath or water bath)
- Funnel and Filter Paper
- Crystallizing Dish

#### Procedure:

- Preparation of Equimolar Solutions: Weigh out equimolar quantities of hydrated ferrous sulfate and ammonium sulfate. For instance, use 7 g of ferrous sulfate and 3.5 g of ammonium sulfate.[13]
- Dissolution: In a beaker, dissolve the weighed salts in distilled water containing a small amount of dilute sulfuric acid. The acid helps to prevent the hydrolysis of ferrous sulfate.[13]
- Heating: Gently warm the solution while stirring to ensure all the salts are completely dissolved and to obtain a clear solution.[13] Avoid excessive heating to prevent the oxidation of Fe<sup>2+</sup> to Fe<sup>3+</sup>, which is indicated by a yellow coloration.[13]
- Filtration: If any suspended impurities are present, filter the hot solution into a clean crystallizing dish.[13]
- Concentration: Gently heat the clear filtrate to concentrate it until the point of crystallization is reached. This is typically identified when a thin crystalline film forms on the surface of the solution.[15]
- Crystallization: Cover the dish and set it aside to cool slowly and undisturbed. This allows for the formation of well-defined, light green crystals of ferrous ammonium sulfate hexahydrate.

  [13][14]
- Isolation and Drying: Once crystallization is complete, decant the mother liquor. Wash the
  crystals with a small amount of cold distilled water and then dry them between sheets of filter
  paper.[13]

## **Logical Workflow for Synthesis**



Caption: Workflow for the laboratory synthesis of Mohr's salt.

## **Applications in Research and Development**

Ferrous ammonium sulfate hexahydrate is a versatile reagent with numerous applications in research and drug development:

- Analytical Chemistry: It is a primary standard for the standardization of oxidizing agents like potassium permanganate and potassium dichromate in redox titrations.[5][12]
- Radiation Dosimetry: It is used in the Fricke dosimeter to measure high doses of gamma radiation.[5][7][11]
- Material Science: The compound serves as a precursor in the synthesis of iron-based nanomaterials, such as iron oxide nanoparticles.[3][5] These materials have applications in catalysis, drug delivery, and magnetic storage.[5]
- Biochemical Research: It is used as a stable source of ferrous ions in studies of biochemical pathways and for in vitro building of iron-sulfur clusters.[3][7][9]
- Environmental Science: Researchers have explored its use as an iron source to promote the growth of denitrifying bacteria for the bioremediation of nitrate-contaminated water.[5]

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